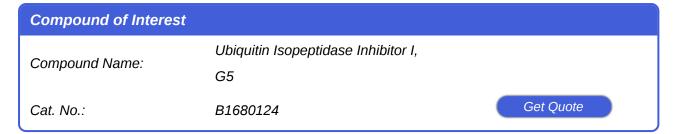


# Solubility of Ubiquitin Isopeptidase Inhibitor I, G5 in DMSO

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# Application Notes: Ubiquitin Isopeptidase Inhibitor I, G5

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## **Product Description**

**Ubiquitin Isopeptidase Inhibitor I, G5**, also known as NSC-144303, is a cell-permeable,  $\alpha$ ,  $\beta$ -unsaturated dienone compound that functions as a potent inhibitor of ubiquitin isopeptidases. [1] It is a valuable tool for studying the ubiquitin-proteasome system (UPS) and inducing cell death. G5 has been shown to trigger apoptosis through an apoptosome-independent mitochondrial pathway and can also induce a caspase-independent necrotic cell death, particularly in apoptosis-resistant cells.[2][3][4] This inhibitor selectively targets ubiquitin isopeptidase activity, leading to the activation of downstream cell death pathways.[1]

## **Chemical Properties**



Property	Value
Synonyms	NSC-144303, 3,5-bis((4- Nitrophenyl)methylene)-1,1-dioxide, tetrahydro- 4H-thiopyran-4-one
CAS Number	108477-18-5
Molecular Formula	C19H14N2O7S
Molecular Weight	414.39 g/mol
Appearance	Yellow solid[1]

## **Solubility in DMSO**

The solubility of **Ubiquitin Isopeptidase Inhibitor I, G5** in DMSO varies among suppliers. It is crucial to consult the product-specific datasheet. Due to potential instability, it is recommended to prepare fresh solutions immediately before use.[1]

Supplier	Reported Solubility in DMSO	Notes
Sigma-Aldrich	10 mg/mL[1]	Unstable in DMSO; reconstitute just prior to use.[1]
TargetMol	20 mg/mL (48.26 mM)[5]	Sonication is recommended.[5]
ChemBK	≥ 31 mg/mL[2]	

## **Biological Activity**

G5 is a dual inducer of apoptosis and necrosis. It activates an apoptosome-independent mitochondrial pathway for apoptosis and can trigger caspase-independent necrosis.[2][3] The cellular response to G5 is dependent on the expression of Bax and Bak, while Bcl-2 may offer protection against its effects.[1]



Cell Line	Assay	IC50 Value
E1A	Apoptosis Activation	1.76 μM[1][6]
E1A/C9DN	Apoptosis Activation	1.6 μM[1][6]

## Storage and Handling

Store the solid compound at 2-8°C or -20°C as recommended by the supplier, protected from light.[1][5] For solutions in DMSO, it is advised to prepare them fresh. If short-term storage is necessary, aliquot and store at -80°C. Avoid repeated freeze-thaw cycles.

## **Protocols**

## **Reconstitution of G5 Inhibitor**

This protocol describes the preparation of a stock solution of **Ubiquitin Isopeptidase Inhibitor I, G5**.

#### Materials:

- Ubiquitin Isopeptidase Inhibitor I, G5 powder
- Anhydrous DMSO
- Sterile microcentrifuge tubes

#### Procedure:

- Briefly centrifuge the vial of G5 powder to ensure all contents are at the bottom.
- Based on the desired stock concentration (e.g., 10 mM), calculate the required volume of DMSO. For a 10 mM stock solution with a molecular weight of 414.39 g/mol, dissolve 4.14 mg of G5 in 1 mL of DMSO.
- Add the calculated volume of anhydrous DMSO to the vial.
- Vortex thoroughly to dissolve the compound completely. Gentle warming or sonication may be used to aid dissolution if recommended by the supplier.[5]

## Methodological & Application



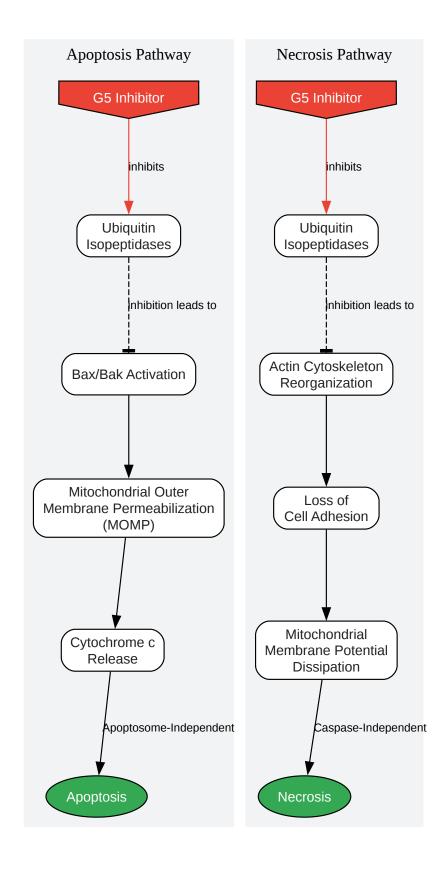


- Crucial: Use the freshly prepared solution immediately for experiments, as G5 is reported to be unstable in DMSO.[1]
- For any unused portion, aliquot into single-use volumes and store at -80°C for short-term storage.









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### References

- 1. The Isopeptidase Inhibitor G5 Triggers a Caspase-independent Necrotic Death in Cells Resistant to Apoptosis: A COMPARATIVE STUDY WITH THE PROTEASOME INHIBITOR BORTEZOMIB - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The Isopeptidase Inhibitor G5 Triggers a Caspase-independent Necrotic Death in Cells Resistant to Apoptosis: A COMPARATIVE STUDY WITH THE PROTEASOME INHIBITOR BORTEZOMIB - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. benchchem.com [benchchem.com]
- 4. In vitro cytotoxicity and in vivo efficacy, pharmacokinetics, and metabolism of 10074-G5, a novel small-molecule inhibitor of c-Myc/Max dimerization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. selleckchem.com [selleckchem.com]
- 6. selleckchem.com [selleckchem.com]
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